Spectroscopic Characterization of 1-(2,4-Dipropoxyphenyl)ethanone: A Technical Guide

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Compound of Interest

Compound Name:	*1-(2,4-Dipropoxyphenyl)ethanone*
CAS No.:	*100863-82-9*
Cat. No.:	*B035195*

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Abstract

This technical guide provides a comprehensive overview of the predicted spectroscopic data for the aromatic ketone, **1-(2,4-Dipropoxyphenyl)ethanone**. In the absence of direct experimental spectra in publicly available databases, this document serves as a predictive guide for researchers, scientists, and drug development professionals. By leveraging established principles of nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS), and by drawing comparisons with structurally analogous compounds, we present a detailed analysis of the expected spectroscopic signature of this molecule. This guide is intended to aid in the identification, characterization, and quality control of **1-(2,4-Dipropoxyphenyl)ethanone** in a research and development setting.

Introduction

1-(2,4-Dipropoxyphenyl)ethanone is a substituted acetophenone derivative with potential applications in organic synthesis and medicinal chemistry. As with any novel or sparsely documented compound, a thorough structural elucidation is paramount for its reliable use in further research. Spectroscopic techniques are the cornerstone of such characterization,

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providing a detailed fingerprint of the molecular structure. This guide will delve into the predicted ^{1}H NMR, ^{13}C NMR, IR, and MS data for **1-(2,4-Dipropoxyphenyl)ethanone**, offering a robust framework for its spectroscopic analysis.

Molecular Structure and Predicted Spectroscopic Overview

The structure of **1-(2,4-Dipropoxyphenyl)ethanone**, with the chemical formula $C_{14}H_{20}O_3$ and a molecular weight of 236.31 g/mol , is presented below.[1] The key structural features that will dominate its spectroscopic behavior are the substituted aromatic ring, the ketone carbonyl group, the two propoxy chains, and the acetyl methyl group.

Caption: Molecular structure of **1-(2,4-Dipropoxyphenyl)ethanone**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule.[2][3][4][5]

Predicted ^{1}H NMR Spectrum

The proton NMR spectrum is expected to provide distinct signals for the aromatic protons, the protons of the two propoxy groups, and the acetyl methyl protons.

Table 1: Predicted ^{1}H NMR Data for **1-(2,4-Dipropoxyphenyl)ethanone**

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~7.6	d	1H	H-6
~6.4	dd	1H	H-5
~6.3	d	1H	H-3
~4.0	t	4H	O-CH_2 (x2)
~2.5	s	3H	CO-CH_3
~1.8	sextet	4H	O-CH_2-CH_2 (x2)
~1.0	t	6H	CH_2-CH_3 (x2)

- Aromatic Protons (H-3, H-5, H-6): The protons on the aromatic ring will appear in the downfield region, typically between 6.0 and 8.0 ppm.[2][3][4][5][6] The H-6 proton, being ortho to the electron-withdrawing acetyl group, is expected to be the most deshielded. The H-3 and H-5 protons will be upfield due to the electron-donating effect of the propoxy groups.
- Propoxy Protons: The two propoxy groups will each give rise to a triplet for the terminal methyl protons, a sextet for the central methylene protons, and a triplet for the methylene protons attached to the oxygen atom.
- Acetyl Protons: The methyl protons of the acetyl group will appear as a sharp singlet, likely around 2.5 ppm.

Predicted ^{13}C NMR Spectrum

The carbon NMR spectrum will show distinct signals for each unique carbon atom in the molecule.

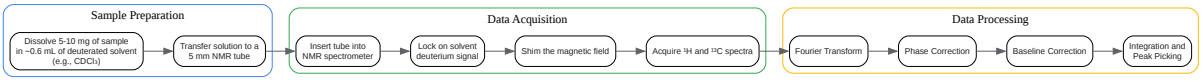
Table 2: Predicted ^{13}C NMR Data for **1-(2,4-Dipropoxyphenyl)ethanone**

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Chemical Shift (δ, ppm)	Assignment
~198	C=O
~163	C-4
~160	C-2
~132	C-6
~120	C-1
~105	C-5
~98	C-3
~70	O-CH_2 (x2)
~32	CO-CH_3
~22	O-CH_2-CH_2 (x2)
~10	CH_2-CH_3 (x2)

- Carbonyl Carbon: The ketone carbonyl carbon is expected to have the most downfield chemical shift, typically in the range of 190-220 ppm.[7]
- Aromatic Carbons: The aromatic carbons will resonate in the 90-170 ppm region.[2][3][4] The carbons directly attached to the oxygen atoms (C-2 and C-4) will be the most downfield among the ring carbons.
- Aliphatic Carbons: The carbons of the propoxy and acetyl groups will appear in the upfield region of the spectrum.

Experimental Protocol for NMR Spectroscopy



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Caption: A generalized workflow for NMR data acquisition and processing.

- Sample Preparation: Accurately weigh 5-10 mg of **1-(2,4-Dipropoxyphenyl)ethanone** and dissolve it in approximately 0.6 mL of a suitable deuterated solvent (e.g., chloroform-d, $CDCl_3$). Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrument Setup: Insert the NMR tube into the spectrometer. Lock the field frequency to the deuterium signal of the solvent and shim the magnetic field to achieve homogeneity.
- Data Acquisition: Acquire the ^1H and ^{13}C NMR spectra using appropriate pulse sequences and acquisition parameters. For ^1H NMR, a sufficient number of scans should be averaged to obtain a good signal-to-noise ratio. For ^{13}C NMR, a proton-decoupled experiment is typically performed.
- Data Processing: Process the raw data by applying a Fourier transform, followed by phase and baseline corrections. The resulting spectra should be referenced to the residual solvent peak or an internal standard (e.g., tetramethylsilane, TMS).

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting their characteristic vibrational frequencies.[1][8][9]

Predicted IR Absorption Bands

The IR spectrum of **1-(2,4-Dipropoxyphenyl)ethanone** is expected to be dominated by absorptions from the carbonyl group, the aromatic ring, and the C-O and C-H bonds.

Table 3: Predicted IR Absorption Data for **1-(2,4-Dipropoxyphenyl)ethanone**

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Wavenumber (cm^{-1})	Intensity	Assignment
~3100-3000	Medium	Aromatic C-H stretch
~2960-2850	Strong	Aliphatic C-H stretch
~1680	Strong	C=O stretch (ketone)
~1600, ~1500	Medium	Aromatic C=C stretch
~1250	Strong	Aryl-O stretch
~1050	Strong	Alkyl-O stretch

- C=O Stretch: A strong absorption band around 1680 cm^{-1} is expected for the conjugated ketone carbonyl group.[1] Conjugation with the aromatic ring lowers the stretching frequency compared to a saturated ketone.[1]
- C-H Stretches: Aromatic C-H stretching vibrations will appear above 3000 cm^{-1}, while the aliphatic C-H stretches of the propoxy and acetyl groups will be observed below 3000 cm^{-1}. [3][4]
- Aromatic C=C Stretches: The aromatic ring will exhibit characteristic C=C stretching bands in the 1600-1450 cm^{-1} region.
- C-O Stretches: Strong absorptions corresponding to the aryl-O and alkyl-O stretching vibrations of the propoxy groups are expected in the fingerprint region.

Experimental Protocol for IR Spectroscopy (Attenuated Total Reflectance - ATR)

- Sample Preparation: Place a small amount of solid **1-(2,4-Dipropoxyphenyl)ethanone** directly onto the ATR crystal.
- Data Acquisition: Apply pressure to ensure good contact between the sample and the crystal. Record a background spectrum of the clean ATR crystal. Then, record the sample spectrum, typically over a range of 4000 to 400 cm^{-1}.

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- Data Processing: The instrument software will automatically subtract the background spectrum from the sample spectrum to produce the final IR spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a compound, as well as structural information based on its fragmentation pattern.[10][11][12][13]

Predicted Mass Spectrum

The electron ionization (EI) mass spectrum of **1-(2,4-Dipropoxyphenyl)ethanone** is expected to show a molecular ion peak and several characteristic fragment ions.

Table 4: Predicted Key Mass Spectrometry Fragments for **1-(2,4-Dipropoxyphenyl)ethanone**

m/z	Proposed Fragment
236	$[M]^+$ (Molecular Ion)
221	$[M - CH_3]^+$
193	$[M - CH_3CO]^+$
179	$[M - C_3H_7O]^+$
151	$[M - C_3H_7O - CO]^+$
137	$[M - 2(C_3H_7)]^+$
43	$[CH_3CO]^+$

- Molecular Ion ($[M]^+$): The molecular ion peak should be observed at m/z 236, corresponding to the molecular weight of the compound.
- Alpha-Cleavage: A prominent fragmentation pathway for acetophenones is the alpha-cleavage of the bond between the carbonyl carbon and the methyl group, leading to the loss of a methyl radical ($\bullet CH_3$) and the formation of a benzoyl-type cation at m/z 221.[11]

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- Loss of the Acetyl Group: Cleavage of the bond between the aromatic ring and the acetyl group can result in a fragment at m/z 193.
- Cleavage of Propoxy Groups: Fragmentation of the propoxy chains can occur through various pathways, including the loss of a propyl radical or a propoxy radical.

Experimental Protocol for Mass Spectrometry (Electron Ionization - EI)

- Sample Introduction: Introduce a small amount of the sample into the ion source of the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (GC-MS).
- Ionization: Bombard the vaporized sample with a beam of high-energy electrons to generate the molecular ion and fragment ions.
- Mass Analysis: Accelerate the ions into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge ratio (m/z).
- Detection: The separated ions are detected, and their relative abundances are plotted against their m/z values to generate the mass spectrum.

Conclusion

This technical guide provides a detailed predictive analysis of the NMR, IR, and MS spectra of **1-(2,4-Dipropoxyphenyl)ethanone**. The presented data, derived from established spectroscopic principles and comparison with analogous structures, offers a valuable resource for the unambiguous identification and characterization of this compound. The included experimental protocols provide a standardized framework for acquiring high-quality spectroscopic data. It is the author's hope that this guide will serve as a practical tool for researchers in their synthetic and analytical endeavors.

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